Application Notes and Protocols: One-Pot Synthesis Involving o-Tolylboron Compounds

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Compound of Interest

Compound Name:	*2-(2-Methylphenyl)-1,3,2-dioxaborinane*
CAS No.:	*163517-56-4*
Cat. No.:	*B067676*

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This document provides detailed application notes and protocols for a one-pot synthesis method involving an o-tolylboron reagent. The featured protocol is a modular approach for the synthesis of multi-substituted 1,2-azaborines, which are important benzene isosteres in medicinal chemistry. This method utilizes the reaction of readily available cyclopropyl imines or ketones with (o-tolyl)dibromoborane in a one-pot fashion.

Introduction

One-pot syntheses offer significant advantages in chemical research and development by improving efficiency, reducing waste, and saving time and resources. Boron-containing reagents are versatile building blocks in organic synthesis, and their application in one-pot methodologies is of great interest. While direct one-pot protocols involving 2-(o-tolyl)-1,3,2-dioxaborinane are not extensively reported, the following protocol details a highly relevant and efficient one-pot synthesis of 1,2-azaborines using a closely related o-tolylboron species, (o-

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tolyl)BBr2. This reaction proceeds through a boron-mediated ring-opening of a cyclopropyl imine followed by a base-mediated cyclization.[1][2][3][4][5][6][7]

Application: Modular Synthesis of 1,2-Azaborines

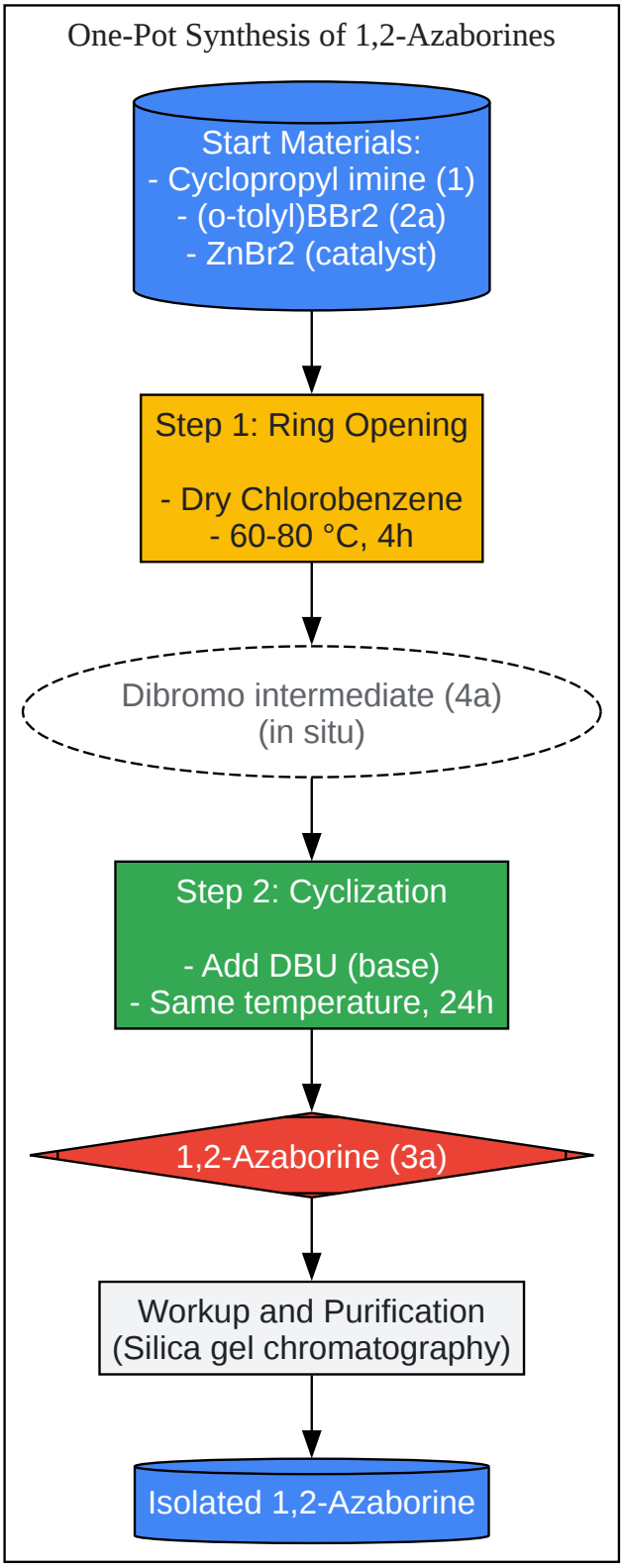
This protocol describes a straightforward and redox-neutral method to prepare multi-substituted 1,2-azaborines from cyclopropyl imines and (o-tolyl)BBr2 in a one-pot manner.[3][5] The reaction is scalable and demonstrates a broad substrate scope with tolerance for various functional groups.[6][7]

Reaction Principle

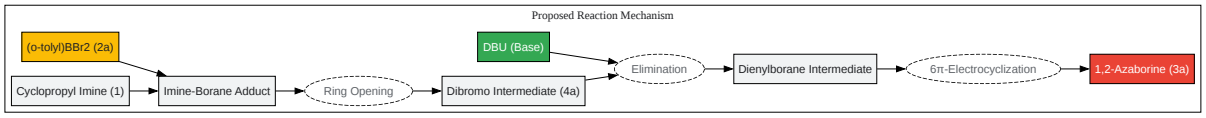
The synthesis involves a two-step sequence within a single pot. Initially, the cyclopropyl imine reacts with (o-tolyl)dibromoborane in the presence of a Lewis acid catalyst, leading to the ring-opening of the cyclopropane. Subsequently, the in-situ addition of a base promotes an elimination and a 6π-electrocyclization to form the final 1,2-azaborine product.[1][3][4]

Workflow Diagram

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